

Application Notes and Protocols for the Analysis of Desmethyl Promethazine Hydrochloride

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Compound of Interest

Compound Name: *N-Methyl-1-(10H-phenothiazin-10-yl)propan-2-amine*

CAS No.: 37707-23-6

Cat. No.: B1209213

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the analytical standards and protocols for Desmethyl Promethazine hydrochloride. This document is designed to offer both foundational knowledge and practical, step-by-step methodologies for the accurate identification and quantification of this compound.

Introduction

Desmethyl Promethazine hydrochloride, also known as N-demethyl Promethazine hydrochloride, is a primary metabolite of the first-generation antihistamine, Promethazine.^{[1][2]} It is also classified as a phenothiazine metabolite and is a critical compound in pharmaceutical analysis, particularly in impurity profiling and stability studies of Promethazine-containing drug products.^{[3][4]} The accurate analysis of Desmethyl Promethazine hydrochloride is essential for ensuring the quality, safety, and efficacy of Promethazine formulations. This guide provides detailed protocols for its analysis using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

Physicochemical Properties of Desmethyl Promethazine Hydrochloride

A thorough understanding of the physicochemical properties of an analytical standard is fundamental to method development. The properties of Desmethyl Promethazine hydrochloride are summarized in the table below.

Property	Value	Source
Chemical Name	N,α-dimethyl-10H-phenothiazine-10-ethanamine, monohydrochloride	[1]
Synonyms	DMPZ, Norpromethazine, Promethazine EP Impurity C	[1][3]
CAS Number	60113-77-1	[1][2]
Molecular Formula	C ₁₆ H ₁₈ N ₂ S · HCl	[1]
Molecular Weight	306.9 g/mol	[1]
Appearance	White to off-white solid	
Solubility	Sparingly soluble in DMSO and Ethanol	[1]
Storage	2-8°C	

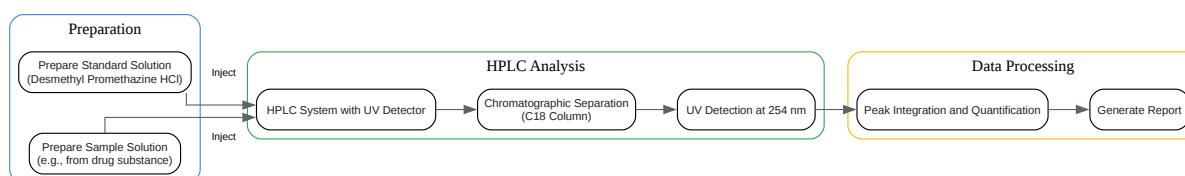
High-Performance Liquid Chromatography (HPLC) Protocol for Quantification

Reverse-phase HPLC is a robust and widely used technique for the analysis of pharmaceutical compounds like Desmethyl Promethazine hydrochloride. The following protocol is a stability-indicating method adapted from established methods for Promethazine and its related substances.[5][6][7][8][9]

Rationale for Method Design

The choice of a C18 stationary phase provides a non-polar surface ideal for retaining the moderately polar Desmethy Promethazine molecule. The mobile phase, a mixture of an organic solvent (acetonitrile) and an aqueous buffer (potassium dihydrogen phosphate), allows for the fine-tuning of retention and peak shape. The acidic pH of the mobile phase ensures that the amine functional group in Desmethy Promethazine is protonated, leading to better peak symmetry and avoiding tailing issues that can occur with residual silanols on the column.[7] UV detection at 254 nm is chosen as it provides good sensitivity for the phenothiazine chromophore.[5]

Experimental Workflow for HPLC Analysis



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Caption: HPLC analysis workflow from sample preparation to reporting.

Step-by-Step HPLC Protocol

1. Materials and Reagents:

- Desmethy Promethazine hydrochloride reference standard (purity $\geq 98\%$)
- Acetonitrile (HPLC grade)
- Potassium dihydrogen phosphate (KH_2PO_4) (AR grade)
- Orthophosphoric acid (for pH adjustment)

- Water (HPLC grade)
- Methanol (HPLC grade)

2. Chromatographic Conditions:

Parameter	Condition
HPLC System	Agilent 1260 Infinity or equivalent
Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase	Acetonitrile : 25mM KH ₂ PO ₄ buffer (pH 3.0, adjusted with orthophosphoric acid) (40:60 v/v)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm
Injection Volume	10 µL
Run Time	Approximately 15 minutes

3. Preparation of Solutions:

- Mobile Phase: Dissolve 3.4 g of KH₂PO₄ in 1000 mL of HPLC grade water. Adjust the pH to 3.0 with orthophosphoric acid. Filter through a 0.45 µm membrane filter and degas.
- Diluent: A mixture of acetonitrile and water (50:50 v/v).
- Standard Stock Solution (100 µg/mL): Accurately weigh about 10 mg of Desmethyl Promethazine hydrochloride reference standard into a 100 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Working Standard Solution (10 µg/mL): Pipette 10 mL of the standard stock solution into a 100 mL volumetric flask and dilute to volume with the diluent.
- Sample Solution: Prepare a sample solution of the drug substance or product to obtain a theoretical concentration of 10 µg/mL of Desmethyl Promethazine hydrochloride in the

diluent.

4. System Suitability: Before sample analysis, perform a system suitability test by injecting the working standard solution five times. The system is deemed suitable if the relative standard deviation (RSD) for the peak area is not more than 2.0%.

5. Analysis and Calculation: Inject the blank (diluent), working standard solution, and sample solution into the chromatograph. Record the chromatograms and integrate the peak area for Desmethyl Promethazine. Calculate the concentration of Desmethyl Promethazine hydrochloride in the sample using the following formula:

$$\text{Concentration } (\mu\text{g/mL}) = (\text{Area_sample} / \text{Area_standard}) * \text{Concentration_standard}$$

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol for Identification

GC-MS is a powerful technique for the identification of volatile and semi-volatile compounds. The following is a general protocol for the analysis of Desmethyl Promethazine hydrochloride.

Rationale for Method Design

GC-MS provides high sensitivity and specificity, making it an excellent tool for the unequivocal identification of Desmethyl Promethazine. The use of a non-polar capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase, is suitable for the separation of phenothiazine derivatives. Electron ionization (EI) at 70 eV is a standard technique that produces reproducible mass spectra, which can be compared against a spectral library for confident identification.^[1]

Experimental Workflow for GC-MS Analysis



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Caption: GC-MS analysis workflow from sample preparation to identification.

Step-by-Step GC-MS Protocol

1. Materials and Reagents:

- Desmethyl Promethazine hydrochloride reference standard
- Methanol (GC grade) or another suitable volatile solvent

2. GC-MS Conditions:

Parameter	Condition
GC System	Agilent 7890B or equivalent
MS System	Agilent 5977A or equivalent
Column	30 m x 0.25 mm ID, 0.25 µm film thickness, 5% phenyl-methylpolysiloxane (e.g., HP-5ms)
Carrier Gas	Helium, constant flow at 1.0 mL/min
Inlet Temperature	280°C
Injection Mode	Splitless
Oven Temperature Program	Initial temperature 150°C, hold for 1 min, ramp at 15°C/min to 300°C, hold for 5 min
MS Transfer Line Temp.	280°C
Ion Source Temperature	230°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-550

3. Preparation of Solution:

- **Sample Solution:** Prepare a solution of Desmethyl Promethazine hydrochloride in methanol at a concentration of approximately 10-100 µg/mL.
4. **Analysis:** Inject 1 µL of the sample solution into the GC-MS system. Acquire the data in full scan mode.
5. **Data Interpretation:** Process the resulting chromatogram and obtain the mass spectrum of the peak corresponding to Desmethyl Promethazine. Compare the obtained mass spectrum with a reference spectrum from a spectral library (e.g., NIST, Wiley) or a previously acquired spectrum of the reference standard for positive identification.

Method Validation and Trustworthiness

The protocols described herein should be validated according to the International Council for Harmonisation (ICH) guidelines to ensure their suitability for their intended purpose.^[9] Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components. This can be demonstrated through forced degradation studies (acid, base, oxidative, thermal, and photolytic stress) to ensure that degradation products do not interfere with the analyte peak.^{[8][9][10]}
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte. A minimum of five concentrations should be used to establish linearity.
- **Accuracy:** The closeness of the test results obtained by the method to the true value. This is typically assessed by recovery studies on spiked samples.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).
- **Limit of Detection (LOD) and Limit of Quantitation (LOQ):** The lowest amount of analyte in a sample that can be detected and quantified, respectively, with acceptable precision and accuracy.

By following these validation principles, the trustworthiness and reliability of the analytical data generated using these protocols can be assured.

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